

4-Chloromethyl-1,2-diethoxy-benzene CAS number and synonyms

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Compound of Interest

Compound Name: 4-Chloromethyl-1,2-diethoxy-benzene

CAS No.: 27472-20-4

Cat. No.: B1621378

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Technical Whitepaper: 4-Chloromethyl-1,2-diethoxy-benzene Strategic Utilization in Medicinal Chemistry and Organic Synthesis Executive Summary

4-Chloromethyl-1,2-diethoxy-benzene (CAS 27472-20-4), widely recognized in medicinal chemistry as 3,4-Diethoxybenzyl chloride, serves as a critical electrophilic building block. Structurally analogous to the ubiquitous veratryl chloride (3,4-dimethoxybenzyl chloride), this compound offers a more lipophilic profile due to its ethoxy substituents. It is primarily employed as a benzylation reagent to introduce the 3,4-diethoxyphenyl pharmacophore—a moiety pivotal in the synthesis of phosphodiesterase inhibitors (e.g., Drotaverine analogs) and calcium channel blockers.

This guide outlines the compound's physiochemical identity, validated synthesis protocols, and handling requirements, emphasizing its role as a high-reactivity alkylating agent in drug discovery.

Chemical Identity and Properties

Table 1: Physicochemical Profile

Parameter	Specification
Primary Name	4-Chloromethyl-1,2-diethoxy-benzene
Common Synonyms	3,4-Diethoxybenzyl chloride; -Chloro-3,4-diethoxytoluene; 1-(Chloromethyl)-3,4-diethoxybenzene
CAS Number	27472-20-4
Molecular Formula	
Molecular Weight	214.69 g/mol
Physical State	Off-white to pale yellow crystalline solid (low melting) or oil (depending on purity)
Boiling Point	~294 °C (Predicted at 760 mmHg); often distilled under high vacuum
Density	~1.083 g/cm ³
Solubility	Soluble in DCM, THF, Ethyl Acetate; Hydrolyzes in water
Stability	Moisture sensitive; prone to hydrolysis to form 3,4-diethoxybenzyl alcohol

Synthesis & Production Methodologies

High-purity synthesis for pharmaceutical applications typically avoids direct chloromethylation (Blanc reaction) due to the formation of carcinogenic bis-chloromethyl ether byproducts and

regioselectivity issues. The preferred route is the deoxychlorination of 3,4-diethoxybenzyl alcohol.

Protocol A: Deoxychlorination via Thionyl Chloride (Standard Lab Scale)

Rationale: This method ensures high regiochemical purity and simplifies workup by producing gaseous byproducts (

,

).

Reagents:

- 3,4-Diethoxybenzyl alcohol (1.0 equiv)
- Thionyl Chloride () (1.2 equiv)
- Dichloromethane (DCM) (Anhydrous, solvent)
- Catalytic DMF (Optional, for activation)

Step-by-Step Methodology:

- Setup: Charge a flame-dried 3-neck round bottom flask with 3,4-diethoxybenzyl alcohol dissolved in anhydrous DCM (0.5 M concentration) under an inert nitrogen atmosphere.
- Cooling: Cool the solution to 0°C using an ice/water bath to control the exotherm.
- Addition: Add dropwise via an addition funnel over 30 minutes. Maintain internal temperature < 5°C.
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature for 2–4 hours. Monitor by TLC (Hexane/EtOAc) or LC-MS for the disappearance of the alcohol.
- Workup: Evaporate the solvent and excess

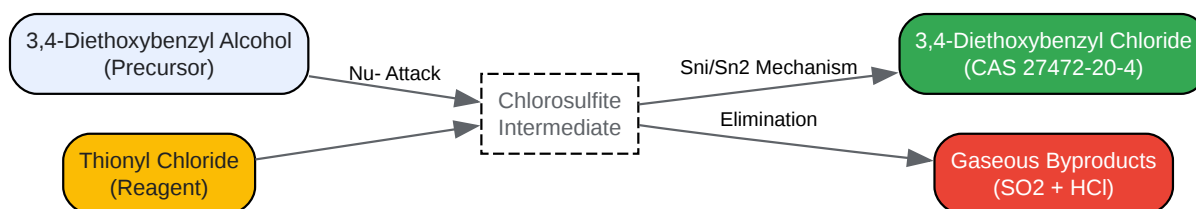
under reduced pressure (rotary evaporator) at

.

- Note: The product is thermally unstable; avoid high heat.
- Purification: The residue is often pure enough for downstream use. If necessary, rapid filtration through a silica plug (eluting with DCM/Hexanes) removes polar impurities. Recrystallization can be attempted from cold hexane/ether.

Visualization: Synthesis Logic

The following diagram illustrates the conversion logic and byproduct management.



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Figure 1: Deoxygenation pathway utilizing Thionyl Chloride, highlighting the clean generation of gaseous byproducts.

Reactivity Profile & Applications

3,4-Diethoxybenzyl chloride acts as a potent electrophile.^[1] The electron-donating ethoxy groups at the para and meta positions stabilize the formation of a benzylic carbocation, making this compound highly reactive in

type reactions, though

pathways dominate in non-polar solvents with strong nucleophiles.

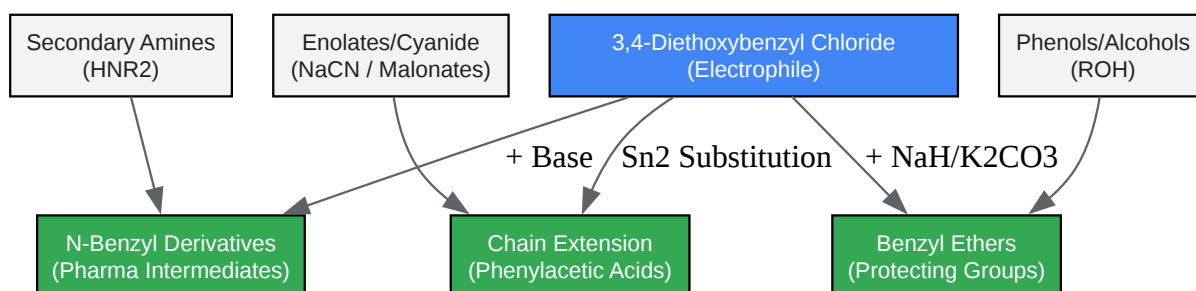
Key Reaction Pathways^[2]

- N-Alkylation: Reaction with secondary amines to form tertiary benzylamines (common in alkaloids).

- O-Alkylation: Protection of phenols or carboxylic acids.
- C-Alkylation: Friedel-Crafts alkylation or reaction with enolates (e.g., malonate esters) to extend carbon chains.

Application Case Study: Drotaverine Analogs

In the synthesis of isoquinoline derivatives like Drotaverine (an antispasmodic), the 3,4-diethoxybenzyl moiety is often introduced to modify lipophilicity compared to the dimethoxy analog (Papaverine/Verapamil series). The ethoxy chains increase the LogP, potentially altering blood-brain barrier (BBB) penetration and metabolic stability.



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Figure 2: Divergent synthesis utility of 3,4-diethoxybenzyl chloride in constructing pharmacophores.

Handling, Stability, and Safety (E-E-A-T)

Safety Warning: As a benzyl chloride derivative, this compound is a potent alkylating agent and lachrymator. It causes severe skin burns and eye damage.

- **Storage:** Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The compound degrades upon exposure to moisture, releasing HCl gas.
- **Self-Validation of Purity:** Before use in critical steps, check purity via
-NMR.
 - **Diagnostic Signal:** The benzylic

protons typically appear as a singlet around

4.5–4.6 ppm (

). If hydrolyzed to the alcohol, this peak shifts upfield (lower ppm), and a broad -OH singlet appears.

Handling Protocol:

- Always handle in a functioning fume hood.
- Use double nitrile gloves.
- Quench glassware with dilute aqueous ammonia or NaOH before removal from the hood to neutralize traces of the alkylating agent.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2434831, 4-(Chloromethyl)-1,2-diethoxybenzene. Retrieved from [[Link](#)]

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Sources

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